

Technical Guide: Safety, Handling, and Storage of Ethyl 2-Oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-oxocyclohexanecarboxylate

Cat. No.: B158149

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the critical safety, handling, and storage protocols for **ethyl 2-oxocyclohexanecarboxylate** (CAS No. 1655-07-8). Adherence to these guidelines is essential to ensure a safe laboratory environment and maintain the integrity of the chemical.

Hazard Identification and Classification

Ethyl 2-oxocyclohexanecarboxylate is classified as a hazardous chemical.^{[1][2]} It is a combustible liquid that can cause skin and serious eye irritation, as well as respiratory irritation.^{[1][3][4]}

GHS Hazard Statements:

- H315: Causes skin irritation^[3]
- H319: Causes serious eye irritation^[3]
- H335: May cause respiratory irritation^{[3][4]}
- Combustible Liquid^{[1][5]}

Signal Word: Warning^{[1][2]}

Quantitative Data Summary

The following tables summarize the key quantitative physical, chemical, and safety data for **ethyl 2-oxocyclohexanecarboxylate**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₄ O ₃	[3][6][7]
Molecular Weight	170.21 g/mol	[3][6][7]
Appearance	Clear, colorless to pale yellow liquid	[6][7][8]
Odor	Odorless to mild, fruity odor	[1][2][6]
Boiling Point	106 °C @ 11 mmHg	[1][2][7][8][9]
Density	1.060 - 1.064 g/mL at 25 °C	[1][2][7][9][10]
Flash Point	85 °C / 185 °F (closed cup)	[1][2][5]
Refractive Index	n _{20/D} 1.477	[7][9][10]
Water Solubility	Soluble in water	[6][8]

Table 2: Safety and Hazard Data

Parameter	Value	Source(s)
GHS Hazard Class	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)	[1][3]
Storage Class Code	10 - Combustible liquids	[10]
WGK (Water Hazard Class)	WGK 3	[10]

Experimental Protocols for Hazard Assessment

The irritation potential of a chemical like **ethyl 2-oxocyclohexanecarboxylate** is typically determined using standardized methods, such as those outlined by the Organisation for Economic Co-operation and Development (OECD). These protocols are designed to ensure data consistency and animal welfare.

Skin Irritation Testing (OECD Guideline 439 & 404)

In vitro testing is the preferred method to reduce animal testing.[\[7\]](#)

Experimental Protocol: In Vitro Reconstructed Human Epidermis (RhE) Test (OECD TG 439)

- Tissue Preparation: Commercially available Reconstructed Human Epidermis (RhE) models are equilibrated in culture medium.[\[3\]](#)[\[9\]](#)
- Test Substance Application: A precise amount of **ethyl 2-oxocyclohexanecarboxylate** (liquid or solid) is applied topically to the surface of the RhE tissue.[\[9\]](#)
- Incubation: The treated tissues are incubated for a defined period (e.g., 60 minutes).[\[9\]](#)
- Rinsing and Post-Incubation: The test substance is removed by rinsing, and the tissues are transferred to fresh medium for a post-incubation recovery period (e.g., 42 hours).[\[9\]](#)
- Viability Assessment: Cell viability is measured using a quantitative assay, most commonly the MTT assay. This involves incubating the tissues with MTT solution, which is converted by viable cells into a colored formazan product.[\[9\]](#)
- Data Analysis: The amount of formazan is measured spectrophotometrically. A reduction in cell viability below a certain threshold (typically $\leq 50\%$) compared to a negative control indicates that the substance is an irritant.[\[3\]](#)[\[9\]](#)[\[11\]](#)

Eye Irritation Testing (OECD Guideline 405)

Should in vitro data be insufficient, in vivo testing may be considered as a last resort.

Experimental Protocol: Acute Eye Irritation/Corrosion Test (in vivo) (OECD TG 405)

- **Animal Selection and Preparation:** Healthy, young adult albino rabbits are used.[1][10] Both eyes of each animal are examined 24 hours before the test to ensure no pre-existing irritation or defects.[1]
- **Test Substance Instillation:** A single dose of **ethyl 2-oxocyclohexanecarboxylate** is instilled into the conjunctival sac of one eye of the rabbit. The other eye remains untreated and serves as a control.[1][12]
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[12] Reactions are scored for the cornea (opacity), iris, and conjunctiva (redness and swelling).[5]
- **Data Analysis:** The severity and reversibility of the observed ocular lesions are evaluated to classify the substance's irritation potential.[12] The use of analgesics and anesthetics is recommended to minimize animal pain and distress.[1]

Handling and Personal Protective Equipment (PPE)

Proper handling procedures and the use of appropriate PPE are mandatory to prevent exposure.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to keep airborne concentrations low.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final barrier to exposure and must be strictly followed.

- **Eye and Face Protection:** Wear chemical safety goggles that comply with OSHA 29 CFR 1910.133 or European Standard EN166.[11] A face shield may be necessary for splash protection.
- **Skin Protection:**

- **Gloves:** Wear appropriate protective gloves (e.g., nitrile or butyl rubber) to prevent skin contact.[\[11\]](#) Inspect gloves for any signs of degradation or punctures before use.[\[11\]](#) Change gloves frequently, especially after known or suspected contact with the chemical.[\[12\]](#)
- **Lab Coat/Gown:** A lab coat or a protective gown made of a low-permeability fabric with long sleeves and a solid front is required.[\[11\]](#)[\[13\]](#)
- **Respiratory Protection:** Under normal conditions with adequate ventilation, respiratory protection is not typically required.[\[4\]](#)[\[11\]](#) If ventilation is insufficient or if vapors are generated, use a NIOSH/MSHA-approved respirator with organic vapor cartridges.[\[11\]](#)

Hygiene Practices

- Wash hands thoroughly with soap and water after handling and before eating, drinking, smoking, or using the restroom.[\[1\]](#)[\[4\]](#)
- Do not eat, drink, or smoke in laboratory areas.[\[4\]](#)[\[13\]](#)
- Remove and wash contaminated clothing before reuse.[\[4\]](#)[\[14\]](#)

Storage and Incompatibility

Proper storage is crucial for maintaining the chemical's stability and preventing hazardous reactions.

Storage Conditions

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[14\]](#)
- Keep away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- Store locked up.[\[1\]](#)[\[14\]](#)
- Recommended storage temperature can be at ambient temperatures or refrigerated (0-8 °C).[\[6\]](#)[\[7\]](#) Always follow the supplier's specific recommendations.

Incompatible Materials

- Acids: Avoid contact with strong acids.[1][2]
- Bases: Avoid contact with strong bases.[1][2]
- Reducing Agents: Keep away from strong reducing agents.[1][2]

Emergency Procedures

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Get immediate medical attention.[1][2][4]
- Skin Contact: Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[1][2][4]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If symptoms persist, call a physician.[1][2][4]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Get medical attention.[1][2]

Fire-Fighting Measures

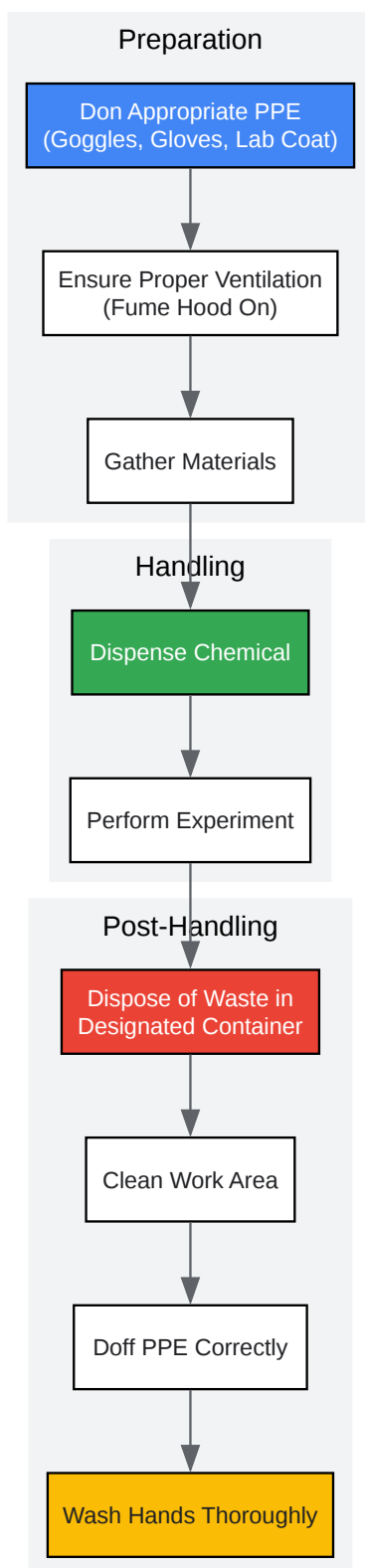
- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1] Water mist may be used to cool closed containers.[1]
- Specific Hazards: The material is combustible and containers may explode when heated.[2] Hazardous combustion products include carbon monoxide (CO) and carbon dioxide (CO₂).[1][2]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.[1][2] Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.[15]
- Containment and Cleanup: Soak up with inert absorbent material such as sand, silica gel, acid binder, or universal binder.[1][2] Place in a suitable, closed container for disposal.[1]

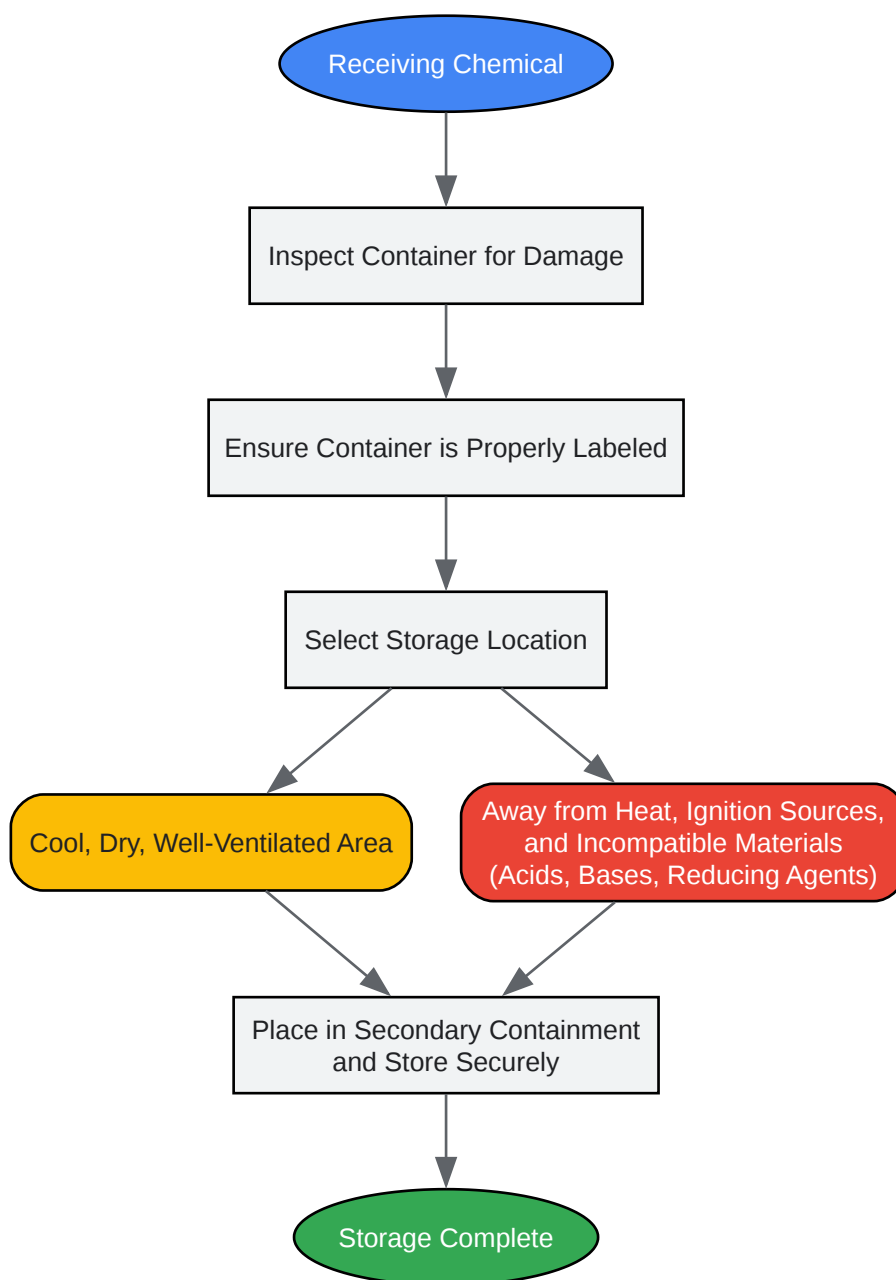
Logical Workflows and Diagrams

The following diagrams illustrate the recommended workflows for handling and storing **ethyl 2-oxocyclohexanecarboxylate**.



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Caption: Standard workflow for handling **ethyl 2-oxocyclohexanecarboxylate**.



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Caption: Protocol for the safe storage of **ethyl 2-oxocyclohexanecarboxylate**.

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